

Application Notes and Protocols: Strontium Permanganate Trihydrate in Materials Science

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Compound of Interest

Compound Name: *Strontium permanganate trihydrate*

Cat. No.: *B577955*

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This document provides a comprehensive overview of the potential applications, properties, and experimental protocols related to **strontium permanganate trihydrate** ($\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$) in the field of materials science. While specific documented applications in materials science are limited in publicly available literature, its properties as a strong oxidizing agent and a precursor for mixed metal oxides suggest significant potential.

Introduction to Strontium Permanganate Trihydrate

Strontium permanganate trihydrate is a purple crystalline solid with the chemical formula $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$.^[1] Like other permanganates, it is a strong oxidizing agent due to the manganese being in the +7 oxidation state. Its relatively low decomposition temperature suggests its utility as a precursor material for the synthesis of strontium-containing manganese oxides.

Physicochemical Properties

A summary of the key physical and chemical properties of **strontium permanganate trihydrate** is presented in the table below.

Property	Value	Reference
Chemical Formula	$\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$	[1]
Molar Mass	379.54 g/mol	[1][2]
Appearance	Purple cubic crystals	[1]
Decomposition Temperature	175 °C	[1]
Solubility in Water	2.5 g/100 g at 0 °C	[1]
CAS Number	14446-13-0	[2]

Potential Applications in Materials Science

Based on the known properties of permanganates, **strontium permanganate trihydrate** holds promise in several areas of materials science:

- **Precursor for Strontium-Containing Oxides:** The primary potential application lies in its use as a precursor for the synthesis of strontium manganates (e.g., SrMnO_3) and other mixed-metal oxides.[3] The low decomposition temperature of 175 °C allows for the formation of these oxides at relatively mild conditions, potentially leading to nanocrystalline powders with high surface areas.[1] Strontium manganites are materials of interest for their potential applications in catalysis, and as electrode materials in solid oxide fuel cells and humidity sensors.
- **Oxidizing Agent:** As a strong oxidizing agent, it could be employed in the synthesis of various materials where a potent, strontium-containing oxidant is required. This could include the surface modification of materials or the synthesis of organic-inorganic hybrid materials. Permanganates are known to be versatile oxidizing agents in organic synthesis.
- **Dopant Source:** It could potentially be used as a source for doping strontium and manganese into other material lattices during synthesis.

Experimental Protocols

4.1. Synthesis of **Strontium Permanganate Trihydrate**

This protocol is based on the metathesis reaction between silver permanganate and strontium chloride.

Materials:

- Silver permanganate (AgMnO_4)
- Strontium chloride (SrCl_2)
- Deionized water
- Filter paper
- Beakers
- Stirring plate and stir bar
- Desiccator

Procedure:

- Prepare separate aqueous solutions of silver permanganate and strontium chloride.
- Slowly add the strontium chloride solution to the silver permanganate solution while stirring continuously. A precipitate of silver chloride (AgCl) will form.
- Continue stirring for 1-2 hours at room temperature to ensure the reaction goes to completion.
- Filter the mixture to remove the insoluble silver chloride precipitate.
- Collect the filtrate, which is an aqueous solution of strontium permanganate.
- Evaporate the water from the filtrate in a desiccator to crystallize the **strontium permanganate trihydrate**.
- Collect the resulting purple crystals.

4.2. Hypothetical Protocol: Synthesis of Strontium Manganite (SrMnO_3) Powder via Thermal Decomposition

This protocol describes a potential method for synthesizing strontium manganite powder from **strontium permanganate trihydrate**.

Materials:

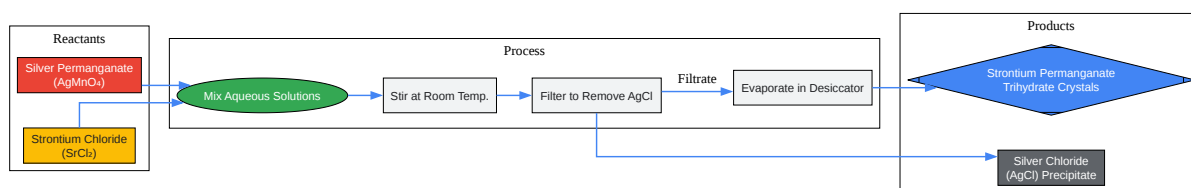
- **Strontium permanganate trihydrate** ($\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$) powder
- Ceramic crucible
- Tube furnace with atmospheric control
- Inert gas (e.g., nitrogen or argon)

Procedure:

- Place a known amount of **strontium permanganate trihydrate** powder into a ceramic crucible.
- Place the crucible in the center of a tube furnace.
- Purge the furnace tube with an inert gas (e.g., nitrogen) for at least 30 minutes to remove any oxygen.
- While maintaining a gentle flow of the inert gas, heat the furnace to a temperature above the decomposition temperature of the precursor (e.g., 200-250 °C). A slow heating rate (e.g., 5 °C/min) is recommended.
- Hold the temperature for a sufficient duration (e.g., 2-4 hours) to ensure complete decomposition of the precursor. The thermal decomposition is expected to yield strontium oxide and manganese oxides.
- For the formation of the SrMnO_3 perovskite phase, a subsequent higher temperature calcination step is likely required. After the initial decomposition, increase the furnace temperature to a higher setpoint (e.g., 800-1000 °C) and hold for several hours (e.g., 4-8 hours).

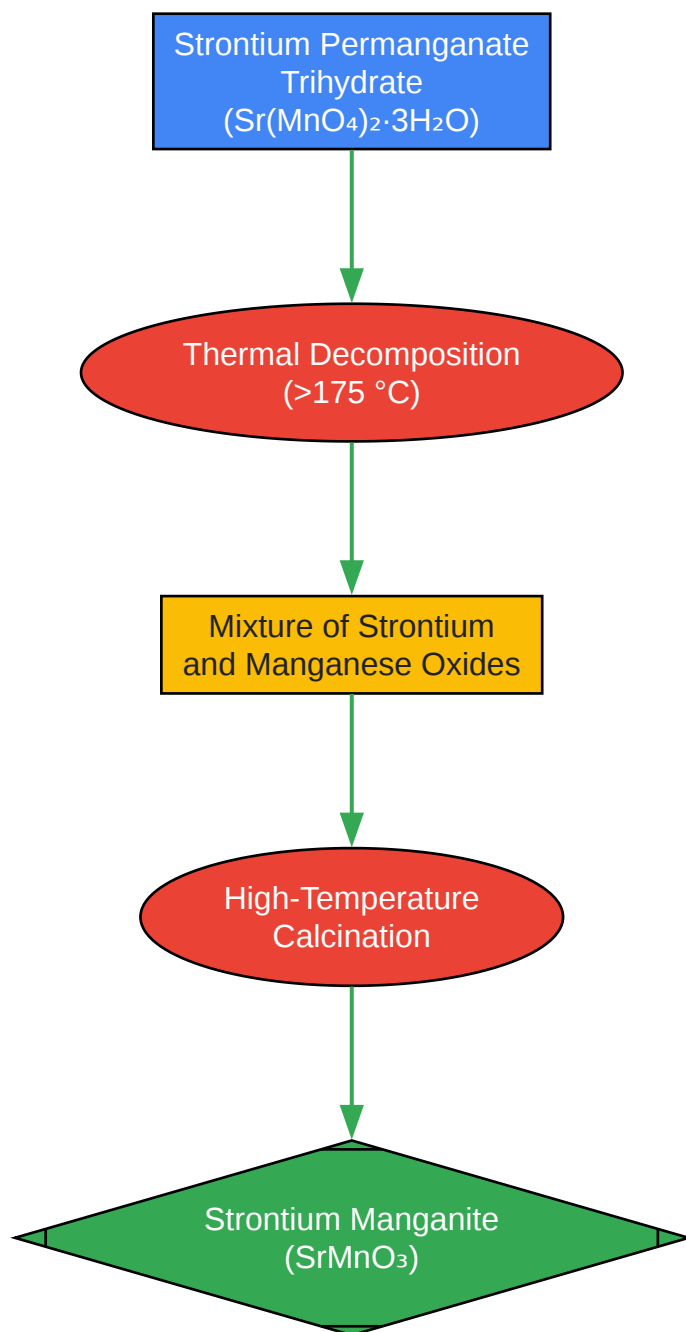
- After calcination, cool the furnace down to room temperature under the inert atmosphere.
- The resulting powder should be characterized by techniques such as X-ray diffraction (XRD) to confirm the formation of the desired SrMnO_3 phase.

Visualizations



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Caption: Workflow for the synthesis of **strontium permanganate trihydrate**.



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References

- 1. strontium permanganate trihydrate [chemister.ru]
- 2. Strontium oxido(trioxo)manganese--water (1/2/3) | H6Mn2O11Sr | CID 57348453 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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